

Introduction: The Privileged Scaffold and the Reactive Warhead

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Compound of Interest

Compound Name: Methyl 3-(1-methylpyrazol-4-yl)but-2-enoate

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The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, is a cornerstone of modern medicinal chemistry.[1][2] Its remarkable versatility and ability to participate in various biological interactions have cemented its status as a "privileged scaffold".[3][4] A multitude of FDA-approved drugs, spanning therapeutic areas from inflammation (Celecoxib) to oncology (Ruxolitinib), incorporate this core structure, highlighting its significance in drug design.[4][5][6] The pyrazole ring is not merely a passive framework; its unique electronic properties and substitution patterns allow it to serve as a bioisostere for other aromatic systems, enhancing properties like lipophilicity and target binding affinity.[6][7]

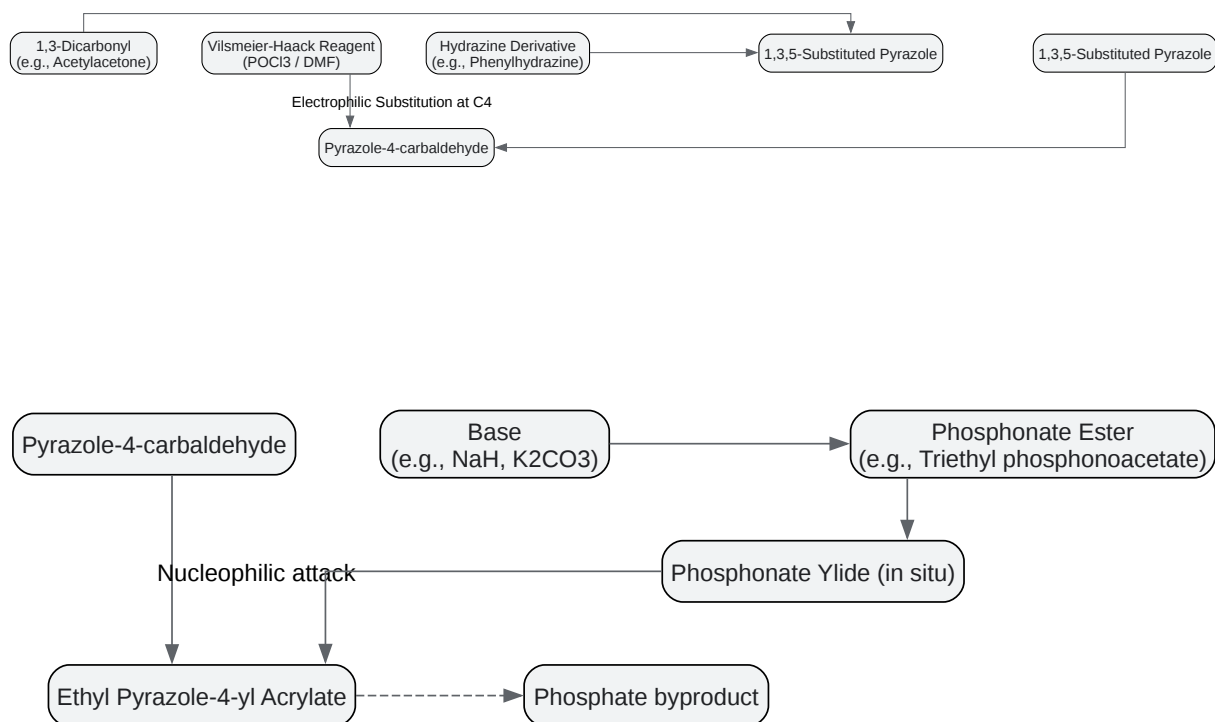
This guide focuses on a specific and highly functional class of pyrazole derivatives: pyrazole-4-yl acrylate intermediates. These molecules are distinguished by the strategic placement of an acrylate group at the C4 position of the pyrazole ring. The acrylate moiety is a well-known Michael acceptor, designed to function as an electrophilic "warhead".[8] This feature enables the formation of a stable, irreversible covalent bond with nucleophilic residues, such as cysteine, within the active site of a target protein.[9] This mechanism of targeted covalent inhibition offers distinct pharmacological advantages, including prolonged duration of action and high potency, making it an increasingly valuable strategy in drug discovery, particularly for kinase inhibitors.[9]

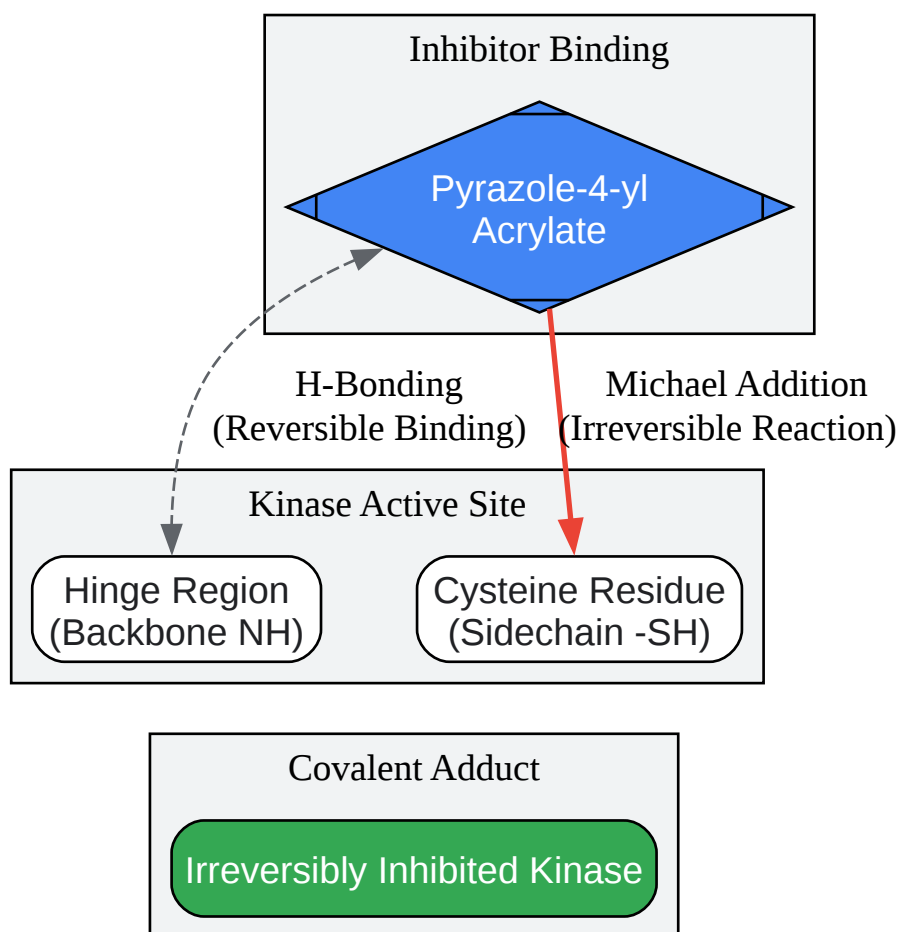
This document serves as a technical resource for researchers and drug development professionals, providing a comprehensive overview of the synthesis, characterization, and strategic application of pyrazole-4-yl acrylate intermediates in the design of next-generation covalent inhibitors.

Part I: Synthesis of the Core Intermediate: Pyrazole-4-carbaldehyde

The journey to pyrazole-4-yl acrylates almost invariably proceeds through a pivotal intermediate: a C4-functionalized pyrazole, most commonly pyrazole-4-carbaldehyde. The synthesis of this core structure is a critical first step, and several robust methods are employed. The Vilsmeier-Haack reaction stands out as a primary and efficient method for introducing a formyl group at the electron-rich C4 position of a pre-formed pyrazole ring.^{[10][11]}

The overall workflow begins with the construction of the pyrazole ring itself, a classic reaction often achieved through the condensation of a 1,3-dicarbonyl compound with a hydrazine derivative.^{[1][12]} This is followed by the Vilsmeier-Haack formylation to yield the desired aldehyde.





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